

2-Chloro-3-(chloromethyl)pyridine CAS number

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Compound of Interest

Compound Name: 2-Chloro-3-(chloromethyl)pyridine

CAS No.: 89581-84-0

Cat. No.: B3023964

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An In-Depth Technical Guide to **2-Chloro-3-(chloromethyl)pyridine**

Part 1: Executive Summary & Core Identity

2-Chloro-3-(chloromethyl)pyridine is a specialized heterocyclic building block critical to modern medicinal chemistry, particularly in the synthesis of allosteric hemoglobin modulators. Unlike its more common isomer (the 5-chloromethyl derivative used in neonicotinoid pesticides), the 3-chloromethyl isomer is a high-value intermediate for Voxelotor (Oxbryta), a breakthrough therapy for Sickle Cell Disease (SCD).

This compound is characterized by a "privileged scaffold"—a pyridine ring substituted with a chlorine atom at the C2 position and a reactive chloromethyl electrophile at the C3 position. This specific substitution pattern imparts unique electronic properties, making the benzylic chloride highly reactive toward nucleophiles while the 2-chloro group remains available for subsequent metal-catalyzed cross-coupling or nucleophilic aromatic substitution.

Chemical Identity Table

Property	Specification
Chemical Name	2-Chloro-3-(chloromethyl)pyridine
CAS Number (Free Base)	89581-84-0
CAS Number (HCl Salt)	106651-82-5
Molecular Formula	C ₆ H ₅ Cl ₂ N (Free Base) / C ₆ H ₆ Cl ₃ N (HCl Salt)
Molecular Weight	162.02 g/mol (Free Base) / 198.48 g/mol (HCl Salt)
Appearance	Yellow to brown oil (Free Base) or off-white solid (HCl Salt)
Solubility	Soluble in DCM, Toluene, THF; reacts with water/alcohols.[1][2][3][4]
SMILES	<chem>ClCC1=CC=CN=C1Cl</chem>

Part 2: Synthesis & Manufacturing Protocols

The synthesis of **2-chloro-3-(chloromethyl)pyridine** is typically performed via the deoxychlorination of its alcohol precursor. This process must be controlled to prevent self-alkylation, a common degradation pathway for electron-deficient benzyl-type halides.

Primary Synthetic Route: Deoxychlorination

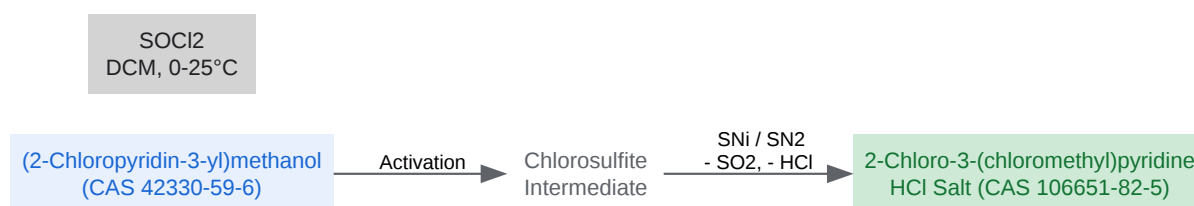
Precursor: (2-Chloropyridin-3-yl)methanol (CAS: 42330-59-6) Reagent: Thionyl Chloride (SOCl₂) Solvent: Dichloromethane (DCM) or Toluene[5]

Protocol (Validated for Voxelotor Intermediate):

- Charge: Dissolve 1.0 equivalent of (2-chloropyridin-3-yl)methanol in anhydrous DCM (10 volumes).
- Addition: Cool the solution to 0–5°C. Add 1.2–1.5 equivalents of Thionyl Chloride dropwise, maintaining the temperature below 10°C to control the exotherm and HCl gas evolution.

- Reaction: Allow the mixture to warm to room temperature (20–25°C) and stir for 2–4 hours. Monitor conversion via HPLC or TLC (Note: The chloride is unstable on silica; use neutralized plates or rapid elution).
- Workup (Critical):
 - Method A (Isolation as HCl Salt): Concentrate the reaction mixture under reduced pressure to remove excess SOCl₂ and solvent. Azeotrope with toluene (3x) to remove residual acid. The product is obtained as the hydrochloride salt (CAS 106651-82-5), which is significantly more stable than the free base.
 - Method B (Free Base Usage): If the free base is required, neutralize the residue with cold saturated NaHCO₃, extract rapidly into DCM, dry over MgSO₄, and use immediately. Storage of the free base is not recommended due to dimerization.

Visual Synthesis Pathway



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Caption: Synthesis of **2-chloro-3-(chloromethyl)pyridine** via deoxychlorination using Thionyl Chloride.

Part 3: Reactivity & Pharmaceutical Applications

Mechanism of Action in Drug Synthesis

The chloromethyl group at the C3 position acts as a potent electrophile. The adjacent nitrogen atom (even with the 2-chloro substituent) exerts an electron-withdrawing inductive effect (-I), making the benzylic carbon highly susceptible to nucleophilic attack (S_N2).

However, the 2-chloro substituent is crucial for stability. In 3-(chloromethyl)pyridine (without the 2-chloro), the pyridine nitrogen is nucleophilic enough to attack the chloromethyl group of

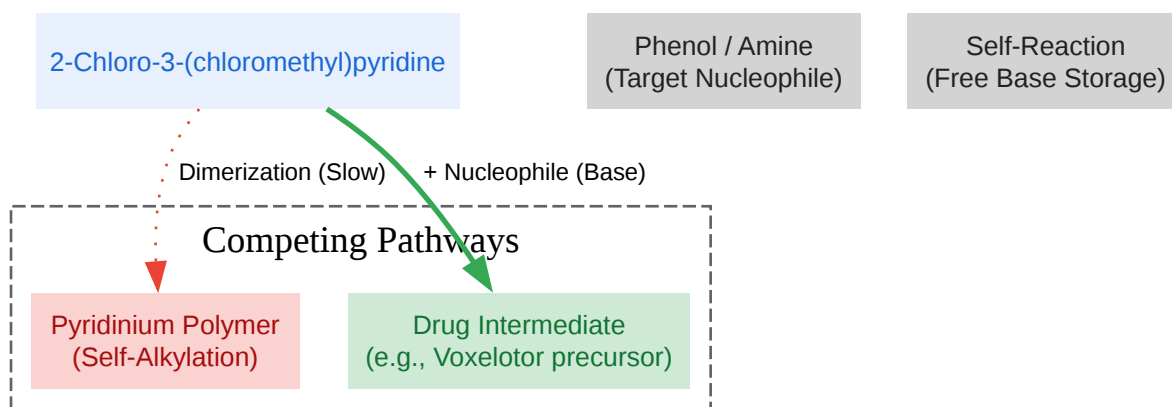
another molecule, leading to rapid polymerization (self-quaternization). The 2-chloro group sterically and electronically suppresses this, though the free base still degrades over time.

Case Study: Voxelotor (Oxbryta)

Voxelotor is an aldehyde-based drug that binds to hemoglobin S to prevent polymerization. **2-Chloro-3-(chloromethyl)pyridine** is the key "linker" fragment.

- Reaction: O-Alkylation (Williamson Ether Synthesis).
- Process: The chloromethyl pyridine reacts with a phenolic hydroxyl group on a hydroxybenzaldehyde derivative.
- Significance: This step installs the pyridine ring, which is positioned to interact with the hemoglobin surface, while the aldehyde group (on the other fragment) forms a reversible Schiff base with the N-terminal valine of the hemoglobin α -chain.

Reactivity & Instability Diagram



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Caption: The electrophilic chloromethyl group allows for drug synthesis but poses a risk of self-alkylation if stored as a free base.

Part 4: Handling, Stability & Safety

Critical Stability Warning

- Free Base: Thermally unstable. It can undergo intermolecular N-alkylation (self-quaternization) to form insoluble pyridinium salts, appearing as a dark tar.
- Hydrochloride Salt: The protonation of the pyridine nitrogen eliminates its nucleophilicity, preventing self-alkylation. Always store as the HCl salt.

Storage Protocols

- Temperature: Store at 2–8°C (Refrigerated) or -20°C for long term.
- Atmosphere: Hygroscopic; store under Nitrogen or Argon. Moisture converts the chloride back to the alcohol or hydrolyzes it to the ether.
- Container: Amber glass to prevent light-induced radical degradation.

Safety Profile

- Hazards: Corrosive (Causes severe skin burns and eye damage - H314).
- Toxicity: Alkylating agent. Potential mutagen. Handle in a chemical fume hood with double nitrile gloves.
- First Aid: In case of skin contact, wash immediately with polyethylene glycol 400 (if available) or copious water.

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